

ML390 Technical Support Center: Troubleshooting Solubility and Experimental Use

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Compound of Interest

Compound Name: ML390

Cat. No.: B15610951

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Welcome to the technical support center for **ML390**, a potent inhibitor of dihydroorotate dehydrogenase (DHODH). This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to the solubility and handling of **ML390** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **ML390** and what is its mechanism of action?

ML390 is a small molecule inhibitor of the human dihydroorotate dehydrogenase (DHODH) enzyme. DHODH is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA. By inhibiting DHODH, **ML390** depletes the cellular pool of pyrimidines, which can induce differentiation in certain cancer cells, such as in acute myeloid leukemia (AML).^{[1][2][3]}

Q2: In which solvents is **ML390** soluble?

ML390 is most soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Ethanol. Its solubility in aqueous solutions like Phosphate-Buffered Saline (PBS) and cell culture media is significantly lower.

Q3: What are the recommended storage conditions for **ML390**?

- Powder: Store at -20°C for long-term storage (months to years).
- Stock Solutions (in DMSO): Aliquot and store at -20°C or -80°C for long-term storage. Some studies suggest stability for at least a year at room temperature, though degradation can occur.^{[4][5]} To ensure compound integrity, it is best to use freshly prepared solutions or store them at low temperatures. Avoid repeated freeze-thaw cycles.^[5]

Quantitative Data Summary

ML390 Solubility Data

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	20 - 42.7 ^{[1][6][7]}	~49 - 105	Varies slightly between suppliers.
Ethanol	3 - 31.5 ^{[1][6][7]}	~7.4 - 77.5	
DMF	12 ^{[1][7]}	~29.5	
DMSO:PBS (pH 7.2) (1:2)	0.3 ^{[1][6][7]}	~0.74	Significantly lower solubility in aqueous mixtures.

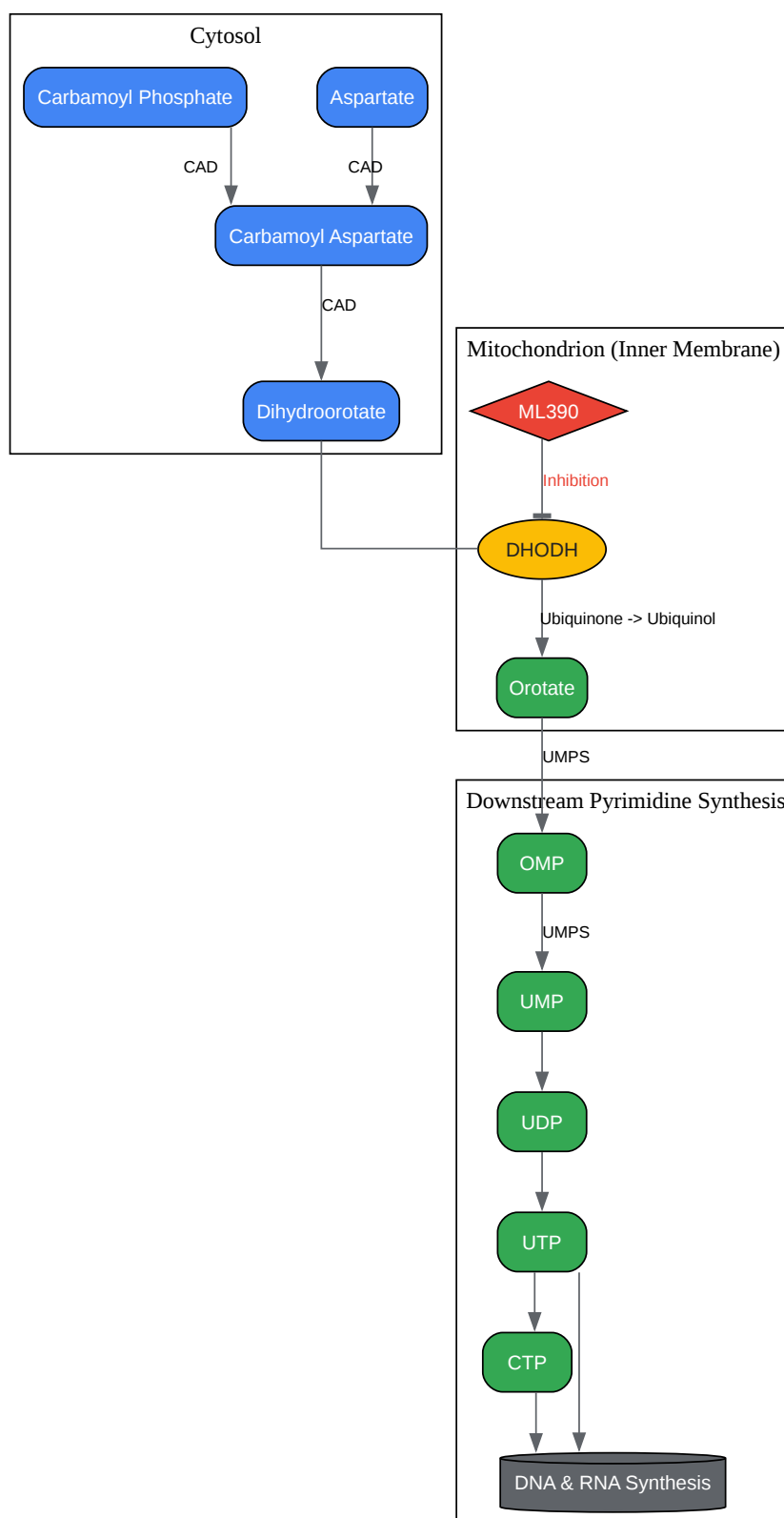
Note: The molecular weight of **ML390** is 406.4 g/mol . Solubility can be affected by factors such as temperature, purity, and the presence of water in the solvent.

Storage and Stability of ML390 Solutions

Solvent	Storage Temperature	Stability	Recommendations
DMSO	-20°C to -80°C	High (months to years)	Aliquot to avoid freeze-thaw cycles. Use anhydrous DMSO for best results.
DMSO	Room Temperature	Moderate (days to weeks)	Some degradation may occur over time. [4] Use fresh solutions for sensitive experiments.
Aqueous Buffers	4°C or -20°C	Low	Prepare fresh for each experiment due to low solubility and potential for precipitation.

Signaling Pathway

ML390 targets the de novo pyrimidine biosynthesis pathway by inhibiting the enzyme Dihydroorotate Dehydrogenase (DHODH). This enzyme is responsible for the conversion of Dihydroorotate to Orotate, a critical step in the production of pyrimidines necessary for DNA and RNA synthesis.



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ML390 inhibits DHODH in the pyrimidine biosynthesis pathway.

Experimental Protocols

Protocol 1: Preparation of ML390 Stock Solution

Objective: To prepare a high-concentration stock solution of **ML390** in DMSO.

Materials:

- **ML390** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **ML390** powder in a sterile tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10-50 mM).
- **Dissolution:** Vortex the tube vigorously until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes or gently warm it to 37°C to aid dissolution.
- **Visual Inspection:** Visually confirm that no solid particles remain in the solution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Diluting ML390 for Cell Culture Experiments

Objective: To prepare a working solution of **ML390** in cell culture medium while minimizing precipitation.

Materials:

- **ML390** stock solution (in DMSO)
- Pre-warmed (37°C) complete cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes

Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the **ML390** DMSO stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To minimize "solvent shock," first prepare an intermediate dilution of the stock solution in pre-warmed, serum-free medium or PBS.
- **Final Dilution:** Add the **ML390** stock solution (or intermediate dilution) to the final volume of pre-warmed complete cell culture medium dropwise while gently swirling or vortexing the medium.[8]
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is low (ideally $\leq 0.1\%$, and not exceeding 0.5%) to avoid cytotoxicity.[8]
- **Visual Inspection:** After dilution, visually inspect the medium for any signs of precipitation or cloudiness before adding it to the cells.

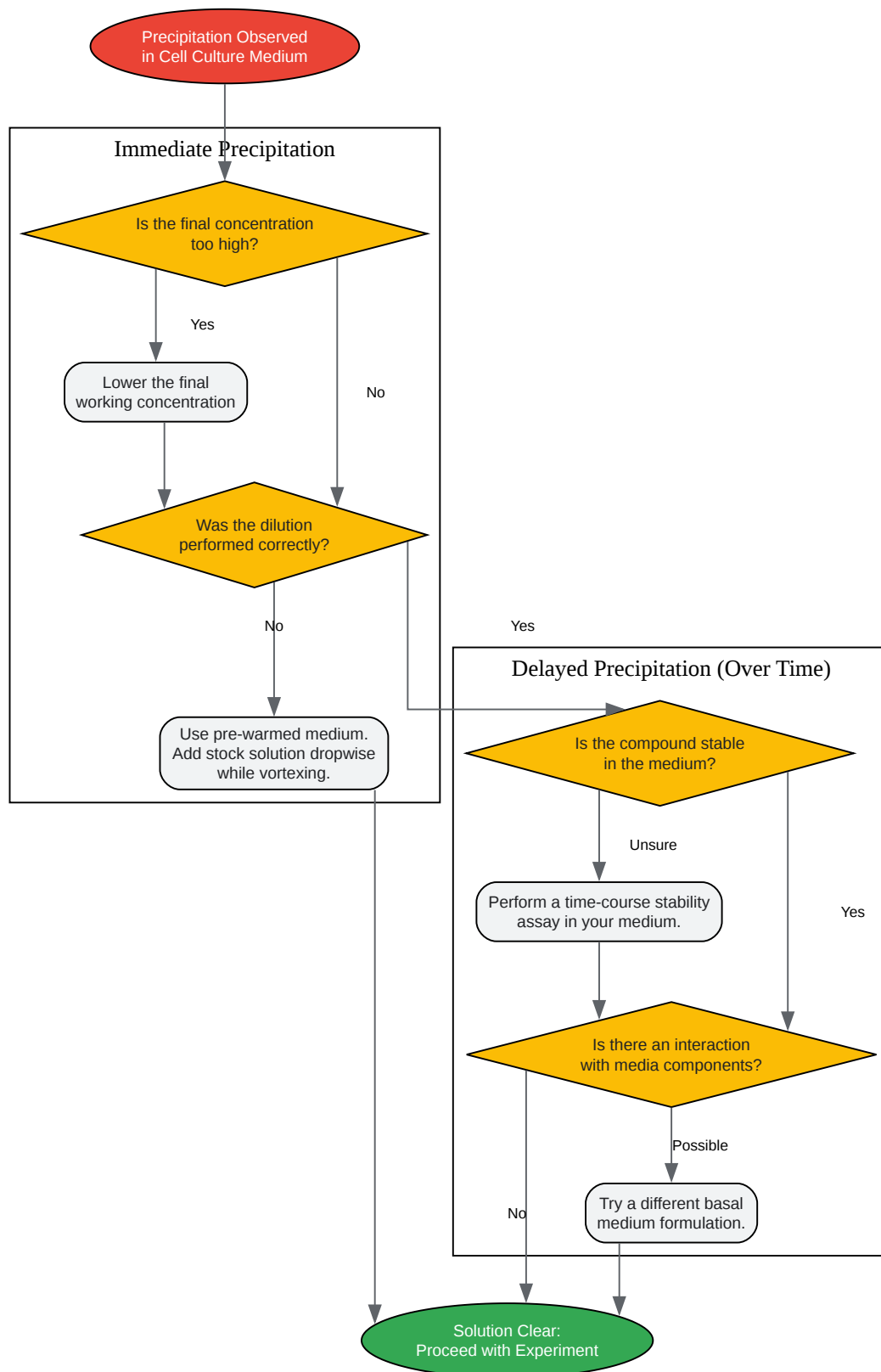
Troubleshooting Guide

Issue: **ML390** Precipitates in Cell Culture Medium

Possible Causes and Solutions:

Possible Cause	Explanation	Recommended Solution
High Final Concentration	The final concentration of ML390 in the medium exceeds its aqueous solubility limit.	Decrease the final working concentration of ML390. Perform a solubility test in your specific cell culture medium to determine the maximum soluble concentration.
Rapid Dilution ("Solvent Shock")	Adding a concentrated DMSO stock directly to a large volume of aqueous medium causes a rapid change in solvent polarity, leading to precipitation.[8]	Perform a serial dilution of the DMSO stock in pre-warmed (37°C) culture medium.[8] Add the compound dropwise while gently vortexing the medium. [8]
Low Temperature of Medium	The solubility of ML390 may be lower in cold medium.	Always use pre-warmed (37°C) cell culture medium for dilutions.[8]
High Final DMSO Concentration	While DMSO aids initial dissolution, high final concentrations can be toxic to cells and may not prevent precipitation upon significant dilution.	Keep the final DMSO concentration in the culture medium below 0.5%, and ideally below 0.1%.[8] This may require making a more dilute stock solution.
Interaction with Media Components	ML390 may interact with salts, amino acids, or other components in the media, forming insoluble complexes over time.[9]	If possible, test the solubility and stability of ML390 in different basal media formulations.
pH Shift in Culture	The pH of the cell culture medium can change over time due to cellular metabolism, which may affect the solubility of ML390.	Ensure the incubator's CO ₂ levels are stable to maintain the buffering capacity of the medium.

Troubleshooting Workflow for ML390 Precipitation



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A workflow for troubleshooting **ML390** precipitation issues.

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